

Physical and chemical properties of Fumaric Acid-1,4-13C2

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Compound of Interest

Compound Name: (E)-(1,4-13C2)but-2-enedioic acid

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An In-depth Technical Guide to Fumaric Acid-1,4-13C2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, experimental applications, and metabolic significance of Fumaric Acid-1,4-13C2. This isotopically labeled compound is a powerful tool in metabolic research, enabling precise tracking of the fumarate molecule through various biochemical pathways.

Core Physical and Chemical Properties

Fumaric Acid-1,4-13C2 is a stable, isotopically labeled form of fumaric acid where the carbon atoms at positions 1 and 4 are replaced with the heavy isotope, carbon-13 (¹³C). This labeling results in a mass shift of +2, making it distinguishable from its unlabeled counterpart by mass spectrometry.

Table 1: Physical and Chemical Data for Fumaric Acid-1,4-13C2

Property	Value
Chemical Formula	$(^{13}\text{C})_2\text{C}_2\text{H}_4\text{O}_4$ [1]
Linear Formula	$\text{HOO}^{13}\text{CCH}=\text{CH}^{13}\text{COOH}$
Molecular Weight	118.06 g/mol [1] [2]
CAS Number	96503-56-9 [1] [2]
Appearance	White crystalline powder [3]
Melting Point	298-300 °C (sublimes) [4]
Flash Point	230 °C (closed cup)
Isotopic Purity	Typically ≥ 99 atom % ^{13}C
Solubility	Poorly soluble in water, more soluble in alcohol. [3]
pKa	The pKa of unlabeled fumaric acid is approximately 3.03. [3]

Key Applications in Research

Fumaric Acid-1,4- $^{13}\text{C}_2$ is an invaluable tracer for metabolic studies. Its applications span various research fields:

- **Metabolic Flux Analysis:** It is used to trace the flow of carbon atoms through central metabolic pathways, such as the Citric Acid (TCA) Cycle.[\[5\]](#)
- **Drug Development:** The labeled compound helps in investigating the metabolism of drugs and their impact on cellular metabolic pathways.[\[6\]](#)
- **Biomarker Discovery:** By tracking its metabolic fate, researchers can identify potential biomarkers for diseases like cancer.[\[7\]](#)
- **Hyperpolarized MRI:** Hyperpolarized $[1,4-^{13}\text{C}_2]$ fumarate is used as an in vivo imaging agent to detect cell necrosis, offering a non-invasive method to monitor tumor response to therapy.
[\[8\]](#)[\[9\]](#)

Experimental Protocols and Methodologies

The use of ^{13}C -labeled compounds requires specific experimental designs to accurately track their incorporation and transformation.

General Protocol for ^{13}C -Labeling and Metabolic Tracing

This protocol outlines a typical workflow for a cell culture-based metabolic tracing experiment using Fumaric Acid-1,4- $^{13}\text{C}_2$.

- Cell Culture and Labeling:
 - Culture cells of interest to a desired confluency (e.g., mid-log growth phase).[5]
 - Replace the standard culture medium with a medium containing a known concentration of Fumaric Acid-1,4- $^{13}\text{C}_2$.
 - Incubate the cells for a specific period to allow for the uptake and metabolism of the labeled substrate. The duration can vary depending on the experimental goals.
- Metabolite Extraction:
 - Harvest the cells by centrifugation.[5]
 - Quench metabolism rapidly, often using cold methanol or other solvent mixtures, to prevent further enzymatic activity.
 - Perform metabolite extraction using a suitable solvent system (e.g., a mixture of methanol, chloroform, and water) to separate polar and nonpolar metabolites.
- Sample Analysis (LC-MS or NMR):
 - Liquid Chromatography-Mass Spectrometry (LC-MS): Analyze the extracted metabolites. The mass spectrometer will detect the mass shift in metabolites that have incorporated the ^{13}C atoms from Fumaric Acid-1,4- $^{13}\text{C}_2$, allowing for their identification and relative quantification.[7]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{13}C -NMR can provide detailed information about the specific positions of the ^{13}C atoms within the resulting metabolites, helping to elucidate the active metabolic pathways.[7][10]
- Data Analysis:
 - Process the raw data to identify labeled metabolites and determine their isotopic enrichment.
 - Use metabolic flux analysis software to model the flow of the ^{13}C label through the metabolic network, providing quantitative insights into pathway activity.

Synthesis of Fumaric Acid-1,4- $^{13}\text{C}_2$

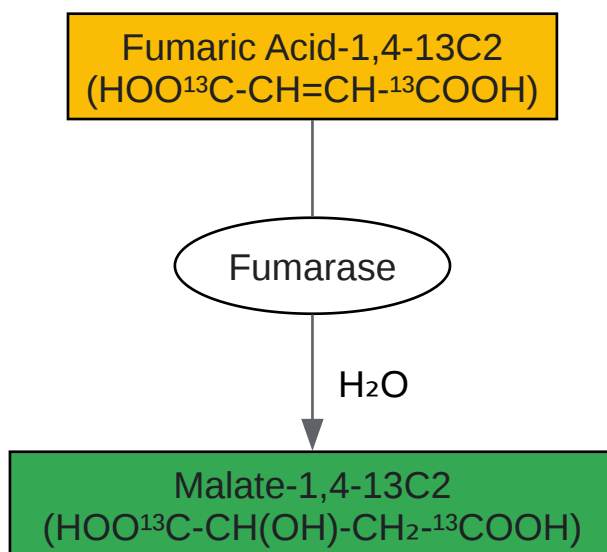
While typically purchased from commercial suppliers, the synthesis of ^{13}C -labeled compounds can be achieved through established chemical or biosynthetic methods.[6]

- Chemical Synthesis: A common approach involves using simple, commercially available ^{13}C -labeled precursors. For example, a synthesis could be designed to utilize ^{13}C -labeled carbon dioxide ($^{13}\text{CO}_2$) in a Grignard reaction to introduce the labeled carboxyl groups.[6] A plausible multi-step synthesis for the precursor to [1,4- $^{13}\text{C}_2$]fumarate, [1- ^{13}C]acetylenedicarboxylic acid, starts from [1- ^{13}C]sodium acetate.[11]
- Biosynthetic Methods: Microorganisms or plant systems can be cultured in media containing a ^{13}C -labeled substrate (like ^{13}C -glucose).[6] These organisms then naturally produce ^{13}C -labeled metabolites, which can be extracted and purified.

Visualization of Pathways and Workflows

Metabolic Fate in the Citric Acid (TCA) Cycle

Fumarate is a key intermediate in the TCA cycle. Fumaric Acid-1,4- $^{13}\text{C}_2$ enters the cycle and is converted to malate by the enzyme fumarase. This reaction can be traced to monitor mitochondrial function and cell death, as the conversion to malate is a sensitive marker of cellular necrosis.[9]

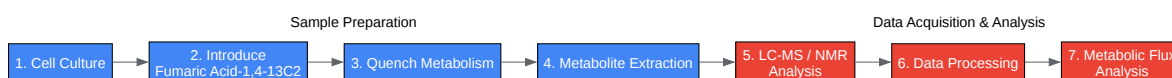


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Conversion of Fumaric Acid-1,4-¹³C₂ to Malate-1,4-¹³C₂.

Experimental Workflow for Metabolic Tracing

The following diagram illustrates a typical workflow for conducting a metabolic tracing study using Fumaric Acid-1,4-¹³C₂.

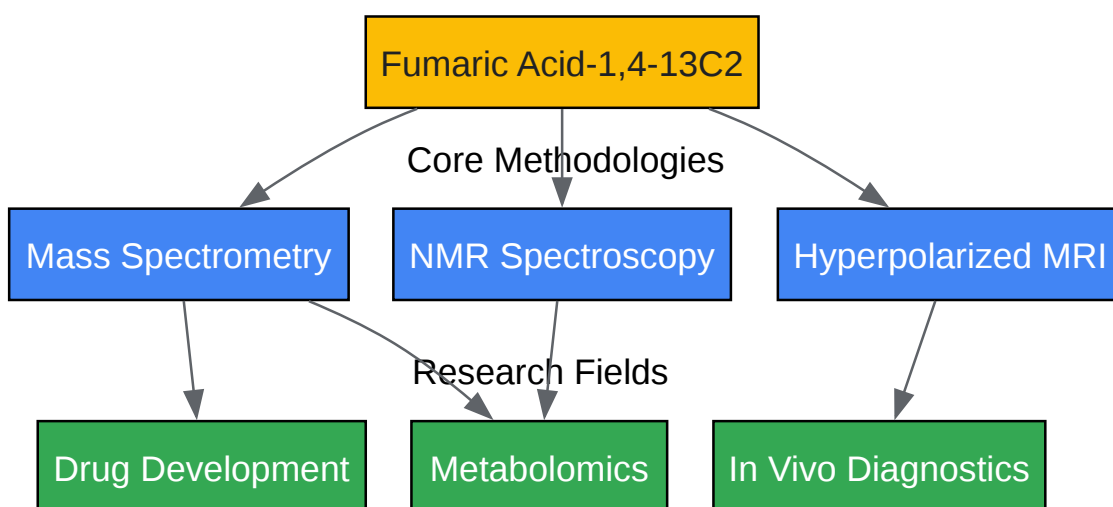


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Workflow for ¹³C-based metabolic flux analysis.

Logical Relationships in Research Applications

Fumaric Acid-1,4-¹³C₂ serves as a foundational tool that enables various advanced research applications.



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Applications derived from Fumaric Acid-1,4-13C2 methodologies.

Safety and Handling

Fumaric Acid-1,4-13C2 is classified as causing serious eye irritation.[2][12][13]

- Handling: Avoid contact with skin and eyes.[12] Use in a well-ventilated area and avoid the formation of dust.[12][14] Standard personal protective equipment (PPE), including safety goggles and gloves, should be worn.[14]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[12][13] If irritation persists, seek medical attention.[12] If inhaled, move the person to fresh air.[12]
- Storage: Store at room temperature in a dry, well-ventilated place, away from light and moisture.[15]

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